

Solubility Profile of 4'-Methylacetophenone-d3: A Technical Guide

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Compound of Interest

Compound Name: 4'-Methylacetophenone-d3

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This technical guide provides an in-depth overview of the solubility characteristics of **4'-Methylacetophenone-d3**, a deuterated analog of 4'-Methylacetophenone. While specific quantitative solubility data for the deuterated form is not readily available in published literature, the solubility is expected to be highly comparable to its non-deuterated counterpart due to the negligible impact of deuterium substitution on intermolecular forces governing solubility. This document summarizes the known solubility of 4'-Methylacetophenone and provides a detailed experimental protocol for its determination.

Core Data Presentation: Solubility of 4'-Methylacetophenone

The following table summarizes the available quantitative and qualitative solubility data for 4'-Methylacetophenone in various solvents. This data serves as a strong proxy for the solubility of **4'-Methylacetophenone-d3**.

Solvent	Solubility	Temperature (°C)	Observations
Water	0.37 g/L[1][2][3]	15	Insoluble[3]
Water	2.07 g/L[1][4]	Not Specified	-
Ethanol	Very Soluble[3]	Not Specified	-
Organic Solvents	Soluble[3]	Not Specified	-
Oils	Soluble[3]	Not Specified	-
DMSO	Soluble[5]	Not Specified	A 10 mM solution can be prepared.[5]

Experimental Protocol for Solubility Determination

The following is a detailed methodology for determining the equilibrium solubility of **4'-Methylacetophenone-d3**, a common and robust method.

Objective: To determine the concentration of a saturated solution of **4'-Methylacetophenone-d3** in a chosen solvent at a specific temperature.

Materials:

- **4'-Methylacetophenone-d3**
- Selected solvent(s) of high purity
- Analytical balance
- Vials with screw caps
- Constant temperature shaker or incubator
- Centrifuge
- Syringe filters (e.g., 0.22 µm PTFE)
- Volumetric flasks

- High-Performance Liquid Chromatography (HPLC) system with a suitable detector (e.g., UV) or Gas Chromatography (GC) system.

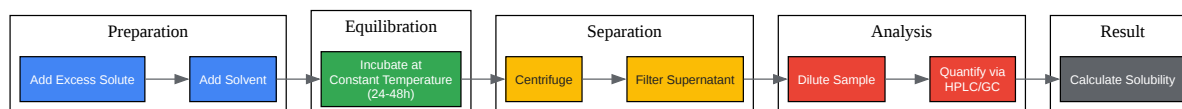
Procedure:

- Preparation of Supersaturated Solutions:
 - Add an excess amount of **4'-Methylacetophenone-d3** to a series of vials. The excess solid should be clearly visible.
 - Add a known volume of the desired solvent to each vial.
- Equilibration:
 - Securely cap the vials to prevent solvent evaporation.
 - Place the vials in a constant temperature shaker or incubator set to the desired experimental temperature.
 - Allow the mixture to equilibrate for a sufficient period (typically 24-48 hours) to ensure the solution is saturated. Constant agitation is necessary to facilitate the dissolution process.
- Separation of Undissolved Solute:
 - After equilibration, remove the vials and allow the undissolved solid to settle.
 - To ensure complete separation of the solid from the liquid phase, centrifuge the vials at a high speed.
- Sample Collection and Dilution:
 - Carefully withdraw an aliquot of the clear supernatant using a syringe.
 - Immediately filter the aliquot through a syringe filter into a clean, pre-weighed vial to remove any remaining microscopic particles.
 - Accurately weigh the collected filtrate.

- Perform a series of precise dilutions of the filtrate with the same solvent in volumetric flasks to bring the concentration within the linear range of the analytical method.
- Quantification:
 - Analyze the diluted samples using a validated HPLC or GC method.
 - Prepare a calibration curve using standard solutions of **4'-Methylacetophenone-d3** of known concentrations.
 - Determine the concentration of **4'-Methylacetophenone-d3** in the diluted samples by comparing their analytical response to the calibration curve.
- Calculation of Solubility:
 - Calculate the original concentration of the saturated solution by taking into account the dilution factors.
 - Express the solubility in appropriate units, such as mg/mL or mol/L.

Visualization of Experimental Workflow

The following diagram illustrates the logical workflow for the determination of solubility.



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Caption: Workflow for determining the equilibrium solubility of a compound.

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